

Physical properties like boiling point and density of Ethyl 2-(3-nitrophenyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(3-nitrophenyl)acetate

Cat. No.: B078001

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Technical Guide: Physicochemical Characterization of Ethyl 2-(3-nitrophenyl)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Ethyl 2-(3-nitrophenyl)acetate**, a compound of interest in synthetic chemistry and drug discovery. This document outlines its boiling point and density, and provides detailed experimental protocols for their determination.

Core Physical Properties

The known physical properties of **Ethyl 2-(3-nitrophenyl)acetate** (CAS No: 14318-64-0) are summarized below. These values are crucial for handling, processing, and theoretical modeling of the compound.

Property	Value
Boiling Point	319.6 ± 17.0 °C at 760 mmHg[1]
Density	1.2 ± 0.1 g/cm ³ [1]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized laboratory procedures for measuring the boiling point and density of liquid compounds such as **Ethyl 2-(3-nitrophenyl)acetate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for this measurement.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil
- Stand and clamps

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is securely attached to the thermometer.
- The entire assembly is then immersed in the Thiele tube filled with a high-boiling point oil, ensuring the sample is level with the thermometer bulb.

- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density, the mass per unit volume of a substance, is a fundamental physical property. A straightforward and accurate method for determining the density of a liquid involves the use of a pycnometer or, more simply, a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Thermometer

Procedure:

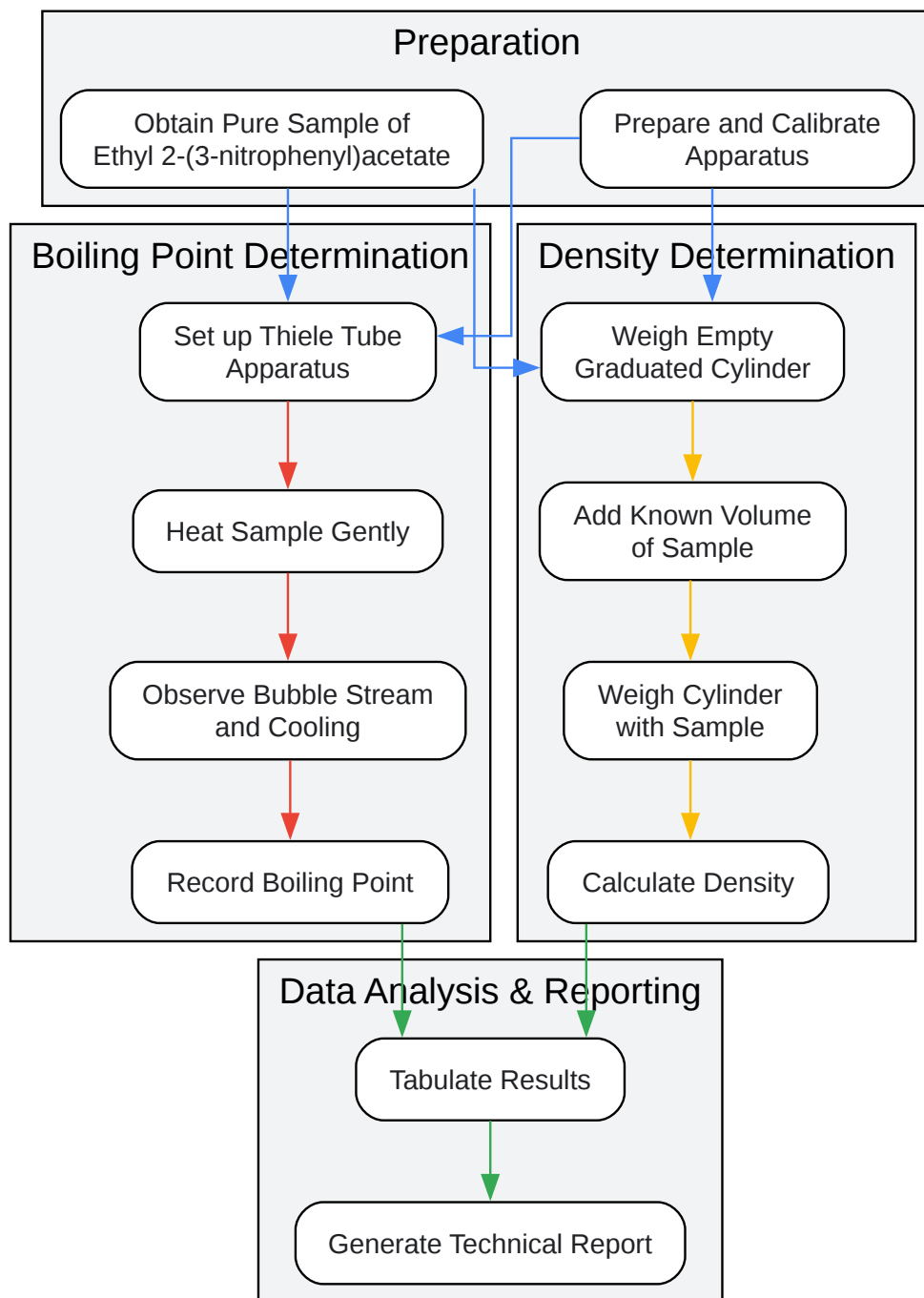
- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- A specific volume of the liquid sample is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.

- The density is calculated by dividing the mass of the liquid by its volume.
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of a chemical compound.

Workflow for Physical Property Determination

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Caption: General experimental workflow for determining the boiling point and density of a liquid chemical compound.

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References

- 1. echemi.com [echemi.com]
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